

What are the properties of 6-Iodo-1H-indol-4-amine?

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Compound of Interest

Compound Name: 6-Iodo-1H-indol-4-amine

Cat. No.: B1343685

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In-depth Technical Guide: 6-Iodo-1H-indol-4-amine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known properties of **6-Iodo-1H-indol-4-amine** (CAS No. 885520-58-1). Due to the limited availability of specific experimental data in publicly accessible literature, this document summarizes the foundational information and provides a contextual understanding based on the characteristics of related indole compounds. This guide is intended to serve as a resource for researchers and professionals in drug discovery and medicinal chemistry.

Introduction

6-Iodo-1H-indol-4-amine is a substituted indole, a heterocyclic aromatic compound that is a common scaffold in a vast array of biologically active molecules and natural products. The presence of both an iodo and an amino group on the indole ring suggests its potential as a versatile intermediate in organic synthesis, particularly for the development of novel pharmaceutical agents. The iodine atom can serve as a handle for various cross-coupling reactions, while the amino group provides a site for further functionalization.

Chemical and Physical Properties

Specific experimental data for the physical properties of **6-Iodo-1H-indol-4-amine**, such as melting point, boiling point, and solubility, are not readily available in the scientific literature. However, some basic molecular properties have been calculated or are available from chemical suppliers.

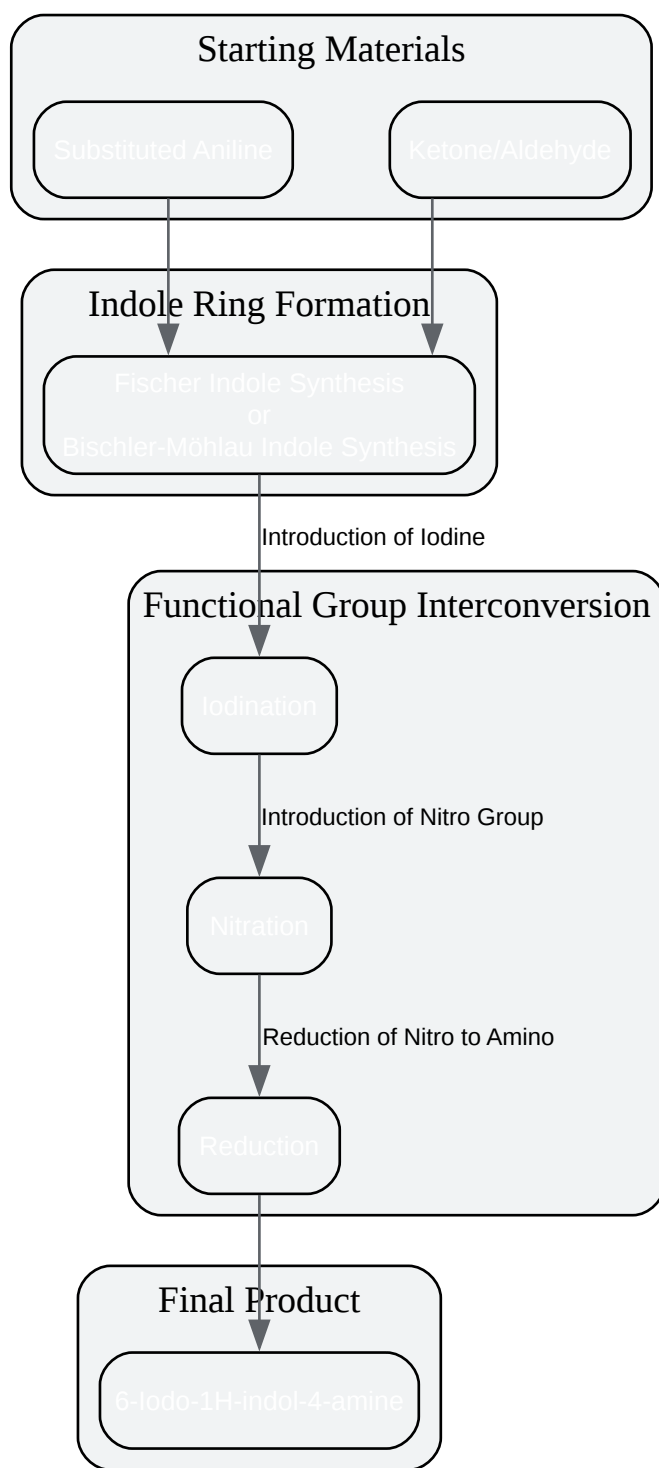
Table 1: Physicochemical Properties of **6-Iodo-1H-indol-4-amine** and Related Compounds

Property	6-Iodo-1H-indol-4-amine	6-Iodo-1H-indole	4-Iodo-1H-indole
CAS Number	885520-58-1	115666-47-2	81038-38-2
Molecular Formula	C ₈ H ₇ IN ₂	C ₈ H ₆ IN	C ₈ H ₆ IN
Molecular Weight	258.06 g/mol	243.04 g/mol	243.04 g/mol
Melting Point	Not available	70-71 °C	Not available
Boiling Point	Not available	341.7 ± 15.0 °C (Predicted)	Not available
Density	Not available	1.960 ± 0.06 g/cm ³	Not available
pKa	Not available	16.20 ± 0.30	Not available

Synthesis and Characterization

A specific, detailed experimental protocol for the synthesis of **6-Iodo-1H-indol-4-amine** is not described in the reviewed literature. However, the synthesis of substituted indoles is a well-established area of organic chemistry. A plausible synthetic approach could involve the introduction of iodo and amino functionalities onto a pre-formed indole ring or the construction of the indole ring from appropriately substituted precursors.

A general workflow for the synthesis of a substituted indole is depicted below. This diagram illustrates a conceptual pathway and does not represent a validated synthesis for **6-Iodo-1H-indol-4-amine**.



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A conceptual workflow for the synthesis of **6-Iodo-1H-indol-4-amine**.

Characterization of **6-Iodo-1H-indol-4-amine** would typically involve standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm its structure and purity. While some suppliers indicate the availability of such data, it is not publicly accessible.^[1]

Biological Properties and Potential Applications

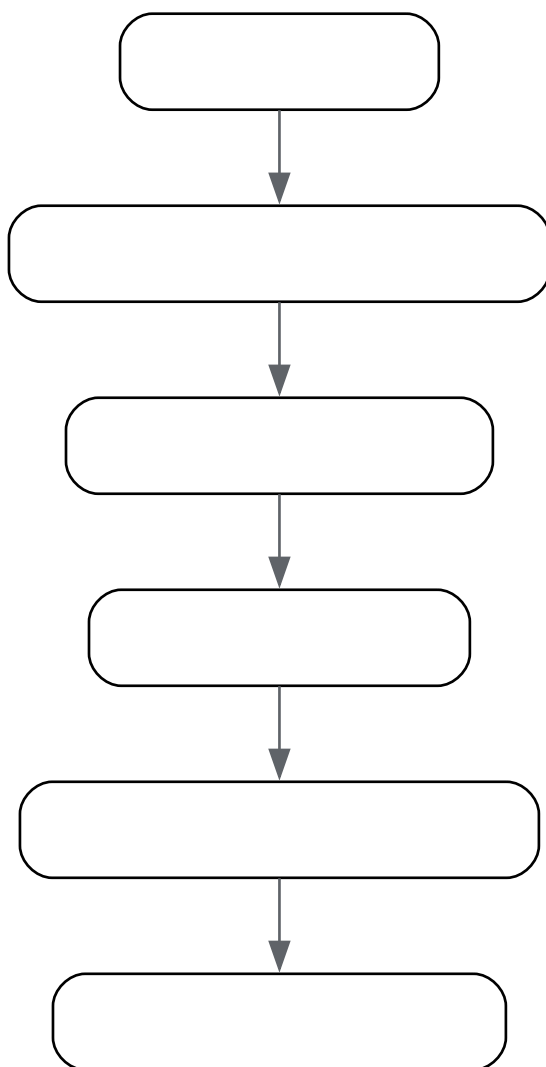
There is no specific information available in the scientific literature regarding the biological activity or mechanism of action of **6-Iodo-1H-indol-4-amine**. However, the indole scaffold is a key component in a wide range of biologically active compounds. The presence of iodo and amino substituents could confer specific pharmacological properties.

- **Potential as a Kinase Inhibitor:** Many substituted indoles are known to be inhibitors of various protein kinases, which are crucial targets in cancer therapy and other diseases. The specific substitution pattern of **6-Iodo-1H-indol-4-amine** could allow it to fit into the ATP-binding pocket of certain kinases.
- **Antimicrobial Activity:** Indole derivatives have been extensively studied for their antibacterial and antifungal properties. The lipophilicity imparted by the iodine atom and the potential for hydrogen bonding from the amino group could contribute to antimicrobial activity.
- **Neurological Activity:** The indole nucleus is the core structure of the neurotransmitter serotonin. Many indole derivatives interact with serotonin receptors and other targets in the central nervous system.

It is important to emphasize that these are hypothetical applications based on the broader class of indole derivatives and require experimental validation for **6-Iodo-1H-indol-4-amine**.

Signaling Pathways

No specific signaling pathways involving **6-Iodo-1H-indol-4-amine** have been identified in the reviewed literature. Research into the biological effects of this compound would be necessary to elucidate any potential interactions with cellular signaling cascades. A hypothetical workflow for investigating the biological activity of a novel indole compound is presented below.



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A general workflow for identifying the biological activity of a novel compound.

Conclusion

6-Iodo-1H-indol-4-amine is a chemical entity with potential for use as a building block in the synthesis of more complex molecules, particularly in the field of drug discovery. While specific data on its chemical, physical, and biological properties are currently scarce in the public domain, its structure suggests that it could be a valuable intermediate for creating novel compounds with a range of pharmacological activities. Further experimental investigation is required to fully characterize this molecule and explore its potential applications.

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References

- 1. 885520-58-1|6-Iodo-1H-indol-4-amine|BLD Pharm [bldpharm.com]
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